

Application Notes and Protocols: AZD2423

Calcium Mobilization Assay in THP-1 Cells

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Compound of Interest

Compound Name: AZD2423

Cat. No.: B8103996

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Introduction

AZD2423 is a potent and selective antagonist of the C-C chemokine receptor 2 (CCR2). CCR2 and its primary ligand, monocyte chemoattractant protein-1 (MCP-1 or CCL2), play a crucial role in the migration and infiltration of monocytes and macrophages to sites of inflammation. This signaling axis is implicated in a variety of inflammatory and neuropathic pain conditions. Upon MCP-1 binding, CCR2 initiates a signaling cascade that leads to a transient increase in intracellular calcium concentration ($[Ca^{2+}]$), a key second messenger involved in chemotaxis and other cellular responses. Therefore, measuring the inhibition of MCP-1-induced calcium mobilization is a critical method for characterizing the potency and efficacy of CCR2 antagonists like **AZD2423**.

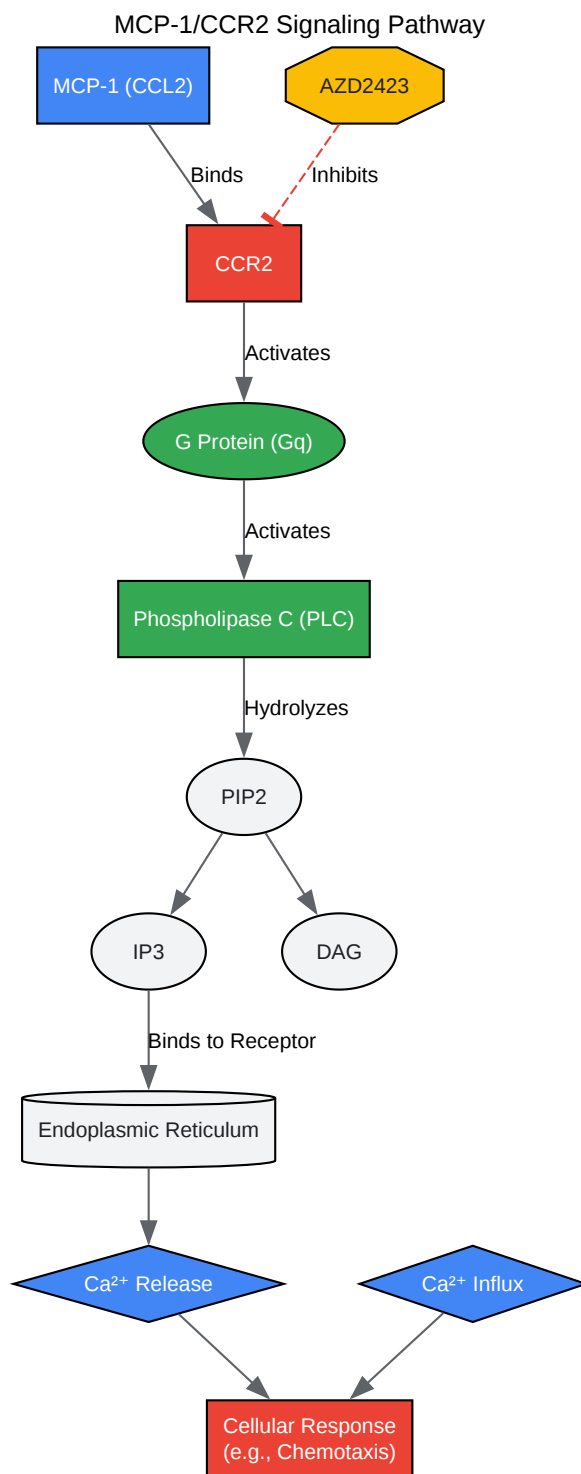
This document provides a detailed protocol for performing a calcium mobilization assay in the human monocytic cell line, THP-1, to evaluate the inhibitory activity of **AZD2423**.

Signaling Pathway of MCP-1/CCR2-Mediated Calcium Mobilization

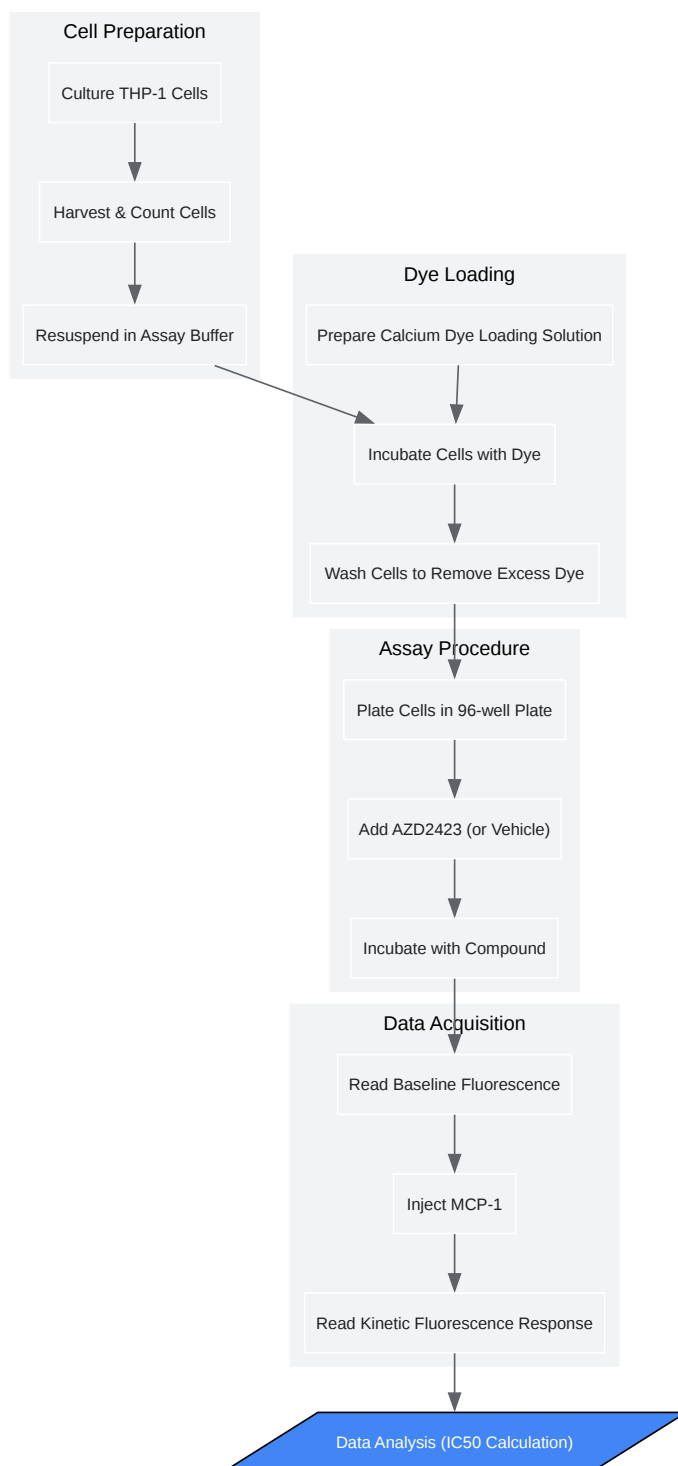
The binding of MCP-1 to its receptor, CCR2, on the surface of THP-1 cells activates a heterotrimeric G protein. The $G\alpha$ subunit of the G protein activates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol

trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, leading to the release of stored calcium into the cytoplasm. This initial release is followed by a sustained influx of extracellular calcium through store-operated calcium channels.

AZD2423, as a CCR2 antagonist, blocks the initial binding of MCP-1, thereby inhibiting this entire downstream signaling cascade.



Calcium Mobilization Assay Workflow

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